

# Safe handling and storage procedures for Pentadec-5-en-1-yne

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## Compound of Interest

Compound Name: Pentadec-5-en-1-yne

Cat. No.: B15418928

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## Application Notes and Protocols for Pentadec-5-en-1-yne

Disclaimer: No specific Safety Data Sheet (SDS) for **Pentadec-5-en-1-yne** has been found. The following information is compiled from data on structurally similar compounds, including 1-Pentadecyne and general safety protocols for unsaturated hydrocarbons and compounds containing the enyne functional group. Researchers should handle this compound with caution and perform a thorough risk assessment before use.

## Introduction

**Pentadec-5-en-1-yne** is a long-chain hydrocarbon featuring both a double bond and a triple bond within its structure. This enyne functional group imparts specific reactivity to the molecule, making it a valuable synthon in organic chemistry. These application notes provide guidance on the safe handling, storage, and disposal of **Pentadec-5-en-1-yne**, based on the best available data for related compounds.

## Hazard Identification and Classification

While specific hazard data for **Pentadec-5-en-1-yne** is unavailable, based on the safety profile of 1-Pentadecyne, it is prudent to consider it as a combustible material.<sup>[1]</sup> The primary hazards are likely to be:

- Flammability: Combustible liquid. Containers may explode when heated.<sup>[1]</sup>

- Inhalation: Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[1]
- Skin and Eye Contact: May cause irritation upon contact.[2]
- Ingestion: Potential for adverse health effects.[2]

The enyne functional group is known to be reactive and can participate in various chemical transformations.[3][4][5] While not explicitly documented for this compound, terminal alkynes can sometimes form explosive metal acetylides.

## Physical and Chemical Properties

The following table summarizes the known and estimated physical and chemical properties of **Pentadec-5-en-1-yne** and related compounds.

Property	Value	Source
Molecular Formula	C15H26	PubChem
Molecular Weight	206.37 g/mol	PubChem[6]
Appearance	Light yellow liquid (estimated)	Fisher Scientific (for 1-Pentadecene)[2]
Odor	Odorless (estimated)	Fisher Scientific (for 1-Pentadecene)[2]
Boiling Point	268 - 269.0 °C @ 760 mmHg (for 1-Pentadecene)	Fisher Scientific[2]
Flash Point	> 90 °C / > 194 °F (for 1-Pentadecyne)	Fisher Scientific[1]
Solubility	No information available	

## Safe Handling Protocols

### Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **Pentadec-5-en-1-yne**. The following PPE is recommended:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[2\]](#)
- Respiratory Protection: If working in a poorly ventilated area or if vapors are expected to be generated, use a NIOSH/MSHA approved respirator.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Ensure that eyewash stations and safety showers are close to the workstation location.

## Handling Procedures

- Avoid contact with skin, eyes, or clothing.[\[1\]](#)[\[2\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)[\[2\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)
- Take precautionary measures against static discharges.[\[7\]](#)
- Use only non-sparking tools.[\[7\]](#)
- Handle in accordance with good industrial hygiene and safety practice.[\[1\]](#)

## Storage Procedures

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Store away from strong oxidizing agents.[\[2\]](#)
- Keep away from heat, sparks, and flame.[\[1\]](#)

## Emergency Procedures

### First-Aid Measures

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove to fresh air. Get medical attention immediately if symptoms occur.[\[1\]](#)[\[2\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[1\]](#)[\[2\]](#)

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water mist, CO<sub>2</sub>, dry chemical, or foam. Water mist may be used to cool closed containers.[\[1\]](#)
- Specific Hazards: The material is combustible, and containers may explode when heated.[\[1\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)

### Accidental Release Measures

- Ensure adequate ventilation.
- Remove all sources of ignition.
- Use personal protective equipment as required.
- Sweep up and shovel into suitable containers for disposal.[\[1\]](#)

## Experimental Protocols

Due to the lack of specific experimental protocols for **Pentadec-5-en-1-yne** in the search results, a general protocol for a common reaction involving enynes, such as a coupling

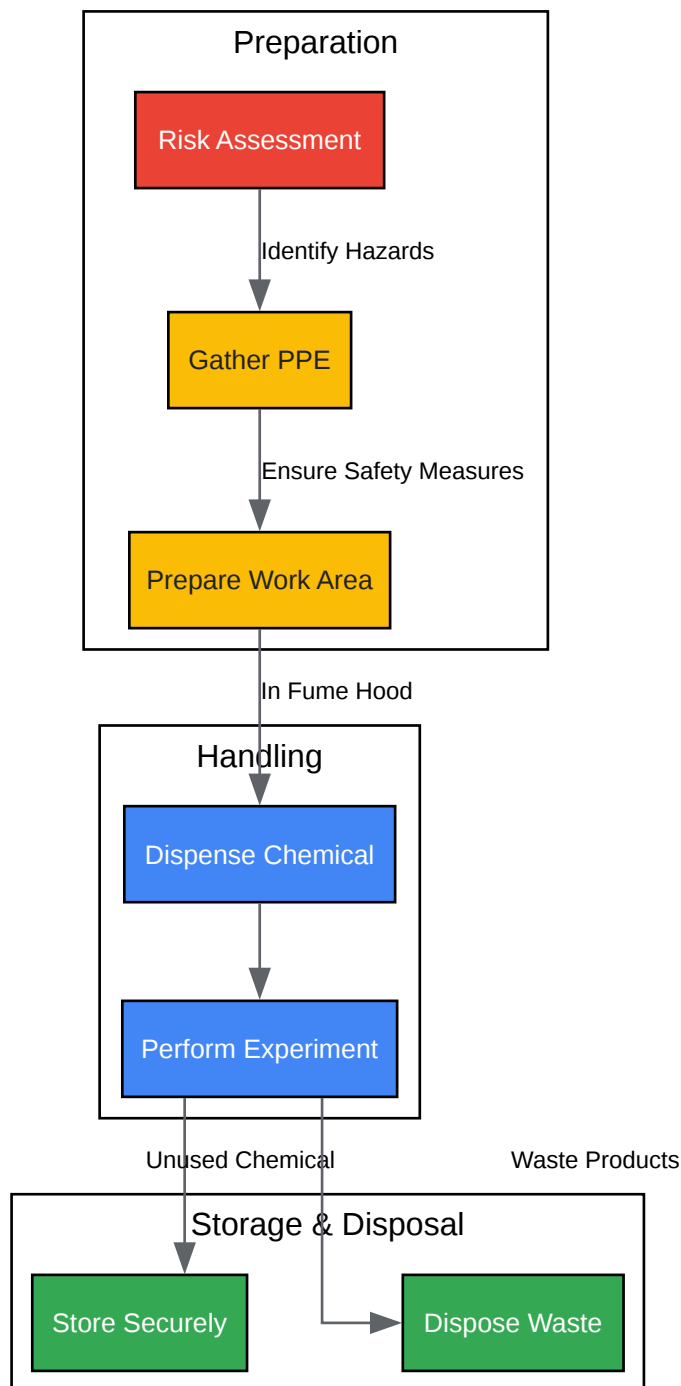
reaction, is provided below. This is an illustrative example and must be adapted and optimized for the specific reaction being performed.

#### General Protocol for a Palladium-Catalyzed Cross-Coupling Reaction:

- Reaction Setup:
  - To a dry reaction flask under an inert atmosphere (e.g., argon or nitrogen), add the palladium catalyst and any necessary ligands.
  - Add a suitable dry, degassed solvent.
- Reagent Addition:
  - Add the coupling partner (e.g., an aryl halide).
  - Add **Pentadec-5-en-1-yne** via syringe.
  - Add a suitable base.
- Reaction:
  - Heat the reaction mixture to the desired temperature and monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS).
- Work-up:
  - Once the reaction is complete, cool the mixture to room temperature.
  - Quench the reaction with an appropriate aqueous solution.
  - Extract the product with a suitable organic solvent.
  - Wash the combined organic layers with brine, dry over an anhydrous salt (e.g., Na<sub>2</sub>SO<sub>4</sub>), filter, and concentrate under reduced pressure.
- Purification:
  - Purify the crude product by column chromatography on silica gel.

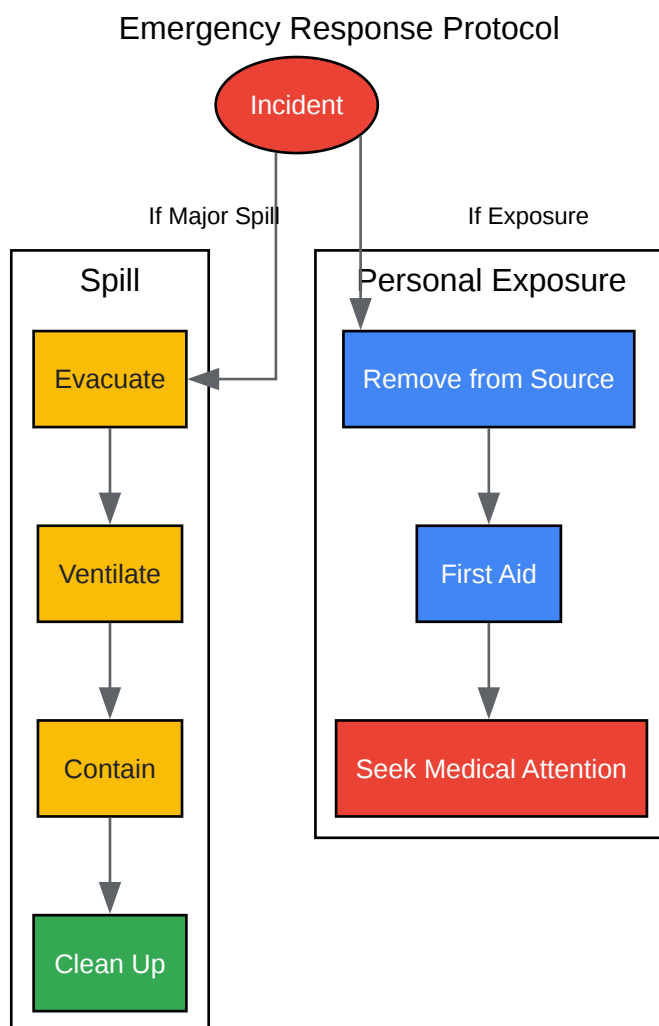
## Visualizations

### Safe Handling and Storage Workflow for Pentadec-5-en-1-yne



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Caption: Workflow for the safe handling and storage of **Pentadec-5-en-1-yne**.



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Caption: Decision tree for emergency response to incidents involving **Pentadec-5-en-1-yne**.

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